

Solubility Profile of 3-Amino-3-(2-bromophenyl)propanoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	3-Amino-3-(2-bromophenyl)propanoic acid
Cat. No.:	B038276

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **3-Amino-3-(2-bromophenyl)propanoic acid**. Due to the limited availability of direct quantitative solubility data for this specific compound in publicly accessible literature, this document synthesizes qualitative information, data from closely related structural analogs, and established methodologies for solubility determination to offer a comprehensive resource for laboratory professionals.

Physicochemical Properties

3-Amino-3-(2-bromophenyl)propanoic acid, with the CAS Number 117391-48-7, possesses a molecular formula of $C_9H_{10}BrNO_2$ and a molecular weight of approximately 244.09 g/mol. [\[1\]](#) [\[2\]](#) Its structure, featuring both a hydrophilic amino acid backbone and a lipophilic bromophenyl group, suggests a solubility profile that is dependent on the polarity of the solvent. While some sources describe the compound as "soluble" in water, this is a qualitative assessment. [\[3\]](#) The presence of the bromophenyl group is likely to reduce aqueous solubility compared to simpler amino acids like alanine.

Solubility Data

Quantitative solubility data for **3-Amino-3-(2-bromophenyl)propanoic acid** is not readily available in peer-reviewed literature. However, to provide a practical reference for researchers,

the following table summarizes the solubility of a structurally similar compound, 3-Bromo-L-phenylalanine. This data can serve as a useful starting point for solvent selection and experimental design.

Solvent	Temperature (°C)	Concentration (mg/mL)	Molar Concentration (mM)	Method
Water	Not Specified	15.38	63.01	Ultrasonic and pH adjustment to 3 with HCl
Dimethyl Sulfoxide (DMSO)	Not Specified	5	20.48	Ultrasonic

Note: This data is for 3-Bromo-L-phenylalanine and should be considered as an estimate for **3-Amino-3-(2-bromophenyl)propanoic acid**.^[4] It is strongly recommended to determine the precise solubility for the target compound experimentally.

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of **3-Amino-3-(2-bromophenyl)propanoic acid** in various solvents. This method is based on the principle of achieving a saturated solution and then quantifying the dissolved solute.

Materials:

- **3-Amino-3-(2-bromophenyl)propanoic acid**
- Selected solvents (e.g., water, methanol, ethanol, isopropanol, acetone, DMSO)
- Vials with screw caps
- Analytical balance
- Vortex mixer

- Thermostatic shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Syringe filters (0.22 µm)
- Volumetric flasks and pipettes

Procedure:

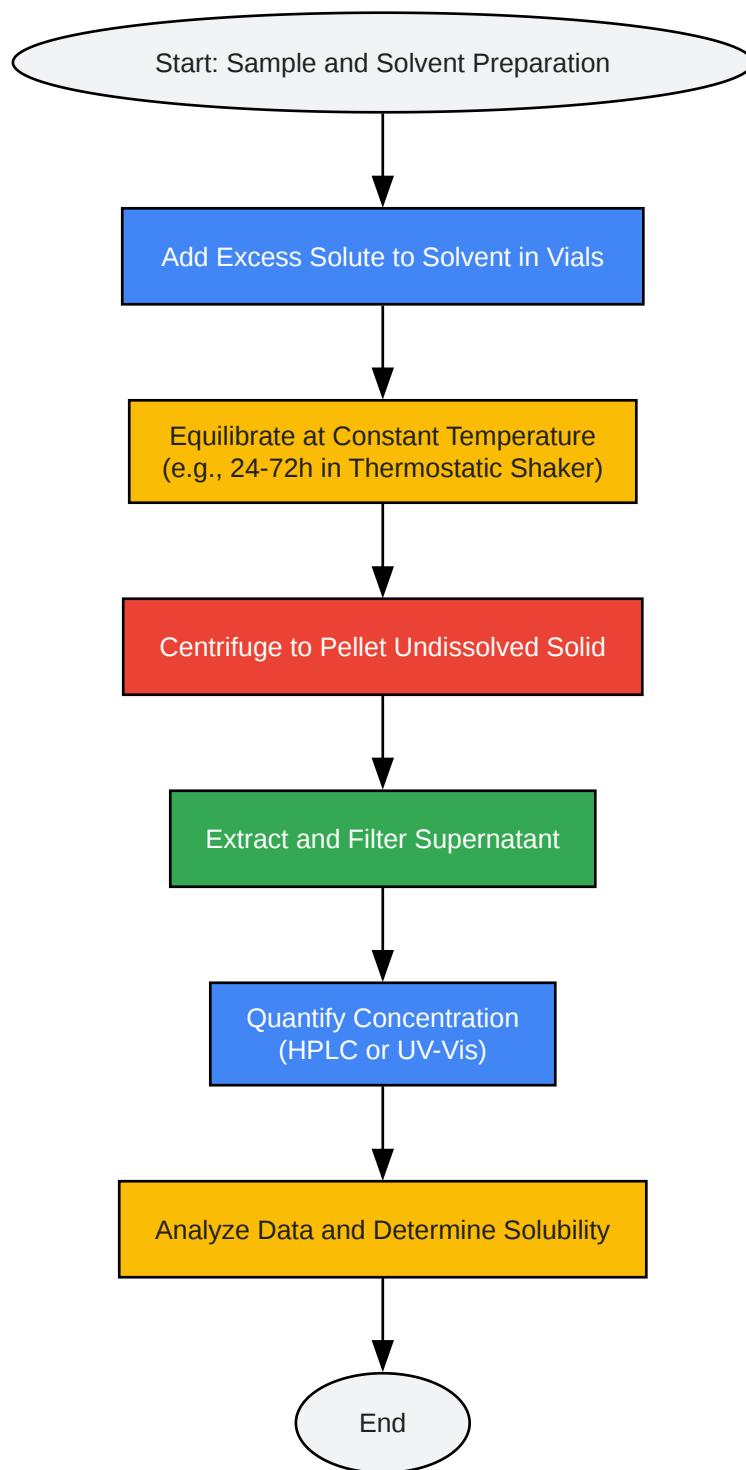
- Preparation of Solvent: Ensure all solvents are of high purity and degassed if necessary, especially for HPLC analysis.
- Sample Preparation: Accurately weigh an excess amount of **3-Amino-3-(2-bromophenyl)propanoic acid** and add it to a series of vials, each containing a known volume of a different solvent.
- Equilibration: Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C). Allow the samples to equilibrate for a sufficient period (typically 24-72 hours) to ensure saturation is reached. The solution should have visible undissolved solid at the bottom.
- Phase Separation: After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Extraction and Dilution: Carefully withdraw an aliquot of the clear supernatant without disturbing the solid pellet. Filter the aliquot through a 0.22 µm syringe filter into a clean vial.
- Quantification:
 - HPLC Method: Dilute the filtered supernatant with a suitable mobile phase to a concentration within the linear range of a pre-established calibration curve. Inject the

diluted sample into the HPLC system and determine the concentration based on the peak area.

- UV-Vis Spectrophotometry Method: If the compound has a suitable chromophore, dilute the filtered supernatant with the respective solvent and measure its absorbance at the wavelength of maximum absorption (λ_{max}). Calculate the concentration using a standard calibration curve.
- Data Analysis: Calculate the solubility in mg/mL or mol/L. Repeat the experiment at different temperatures if the temperature dependence of solubility is required.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of solubility.



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